

An In-depth Guide to the Molecular Weight of Butane-1,4-¹³C₂

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Compound of Interest

Compound Name: Butane-1,4-¹³C₂

Cat. No.: B1626772

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This technical guide provides a detailed analysis of the molecular weight of Butane-1,4-¹³C₂, a stable isotope-labeled form of butane-1,4-diol. This information is crucial for researchers and scientists in drug development and metabolic studies who utilize labeled compounds for tracing and quantification in complex biological systems.

Introduction to Isotopically Labeled Compounds

Stable isotope labeling is a non-radioactive method used to trace the metabolic fate of molecules. By replacing atoms of a specific element with their heavier, stable isotopes, researchers can distinguish the labeled molecule from its endogenous counterparts using mass spectrometry. Butane-1,4-¹³C₂ is specifically labeled at the first and fourth carbon positions with the Carbon-13 (¹³C) isotope.

Calculation Methodology

The molecular weight of a molecule is the sum of the atomic masses of its constituent atoms. For an isotopically labeled compound like Butane-1,4-¹³C₂, the calculation must account for the specific isotopes used.

The standard molecular formula for butane-1,4-diol is C₄H₁₀O₂[1][2][3][4]. In Butane-1,4-¹³C₂, two of the four carbon atoms are replaced with the ¹³C isotope. The calculation proceeds as follows:

- Identify the constituent atoms and their isotopes:

- 2 atoms of Carbon-13 (^{13}C)
- 2 atoms of Carbon-12 (^{12}C)
- 10 atoms of Hydrogen (^1H)
- 2 atoms of Oxygen (^{16}O)
- Sum the precise atomic masses of each isotope:
 - The atomic mass of ^{12}C is defined as exactly 12.000000 Daltons (Da)[5][6][7].
 - The atomic mass of ^{13}C is approximately 13.003355 Da[6][8][9][10].
 - The atomic mass of ^1H is approximately 1.007825 Da.
 - The atomic mass of ^{16}O is approximately 15.994915 Da.
- Calculate the total molecular weight:
 - $(2 \times 13.003355 \text{ Da}) + (2 \times 12.000000 \text{ Da}) + (10 \times 1.007825 \text{ Da}) + (2 \times 15.994915 \text{ Da}) = 92.07479 \text{ Da}$

This calculated value represents the monoisotopic mass, which is critical for high-resolution mass spectrometry analysis.

Data Summary: Molecular Weight Comparison

The table below summarizes the molecular weights of standard (unlabeled) butane-1,4-diol and its $^{13}\text{C}_2$ labeled variant for easy comparison.

Compound	Molecular Formula	Isotopic Composition	Monoisotopic Mass (Da)
Butane-1,4-diol	$\text{C}_4\text{H}_{10}\text{O}_2$	4x ^{12}C , 10x ^1H , 2x ^{16}O	90.06808
Butane-1,4- $^{13}\text{C}_2$	$^{13}\text{C}_2^{12}\text{C}_2\text{H}_{10}\text{O}_2$	2x ^{13}C , 2x ^{12}C , 10x ^1H , 2x ^{16}O	92.07479

Note: The average molecular weight of standard butane-1,4-diol, which accounts for the natural abundance of isotopes, is approximately 90.121 g/mol [1][4]. However, for mass spectrometry applications, the monoisotopic mass is the more relevant value.

Logical Framework for Calculation

The determination of the molecular weight for an isotopically labeled compound is a straightforward process based on the sum of the masses of its specific isotopes. The logical flow is visualized in the diagram below.

Calculation workflow for molecular weight.

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